

# Acetylactractylodinol solubility in DMSO and other organic solvents

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## Compound of Interest

Compound Name: *Acetylactractylodinol*

Cat. No.: *B2446906*

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## Application Notes and Protocols: Acetylactractylodinol

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility of **acetylactractylodinol** in various organic solvents, along with protocols for its handling and use in experimental settings.

## Solubility Data

**Acetylactractylodinol**, a natural product isolated from *Atractylodes lancea*, exhibits solubility in a range of organic solvents.<sup>[1][2]</sup> The following table summarizes the available quantitative and qualitative solubility data.

Solvent	Concentration	Molarity (mM)	Notes
Dimethyl Sulfoxide (DMSO)	60 mg/mL[1]	249.74[1]	Sonication is recommended.[1]
50 mg/mL[3]	208.12[3]	Ultrasonic treatment may be required. Use of newly opened, non-hygroscopic DMSO is advised for optimal solubility.[3]	
Chloroform	Soluble	-	Qualitative data.[2]
Dichloromethane	Soluble	-	Qualitative data.[2]
Ethyl Acetate	Soluble	-	Qualitative data.[2]
Acetone	Soluble	-	Qualitative data.[2]

## Experimental Protocols

### Protocol for Preparation of Stock Solutions

This protocol outlines the recommended procedure for preparing a stock solution of **acetylactrylodinol**.

Materials:

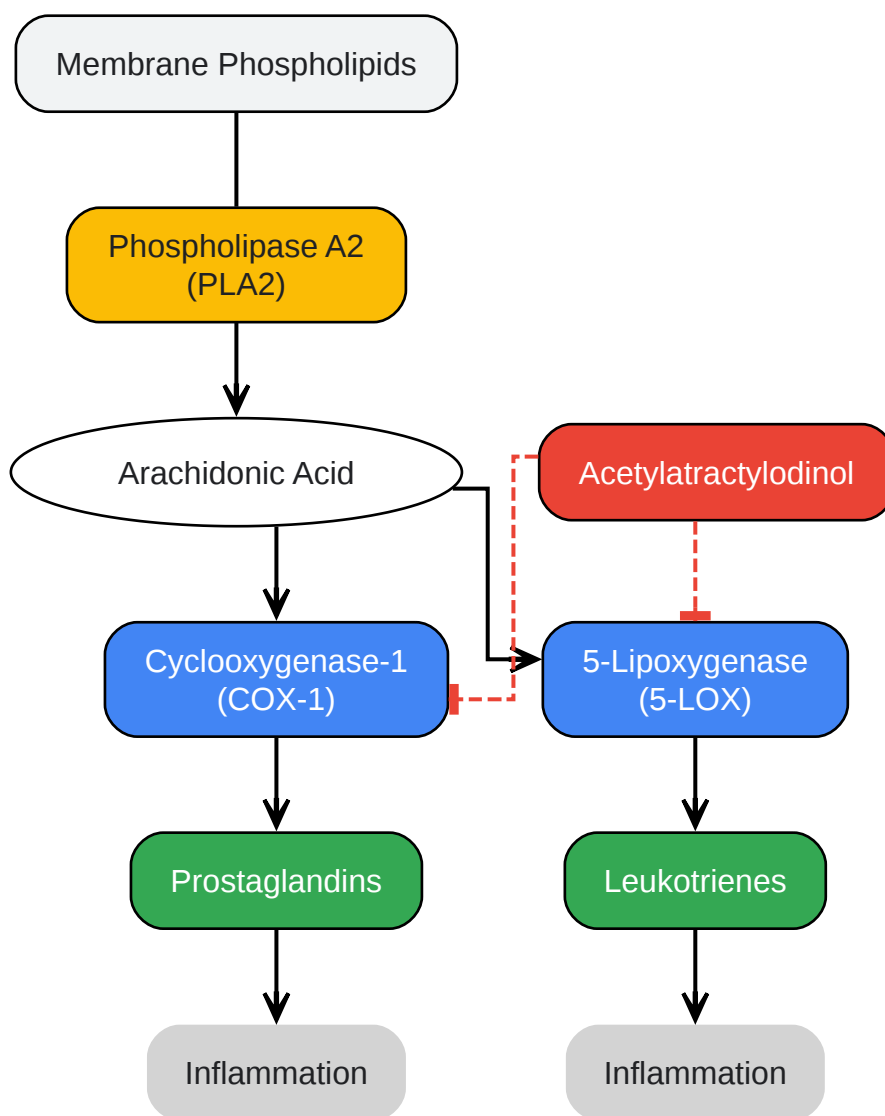
- **Acetylactrylodinol** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath

Procedure:

- Weighing: Accurately weigh the desired amount of **acetylactractylodinol** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the appropriate volume of DMSO to achieve the desired concentration. For example, to prepare a 10 mM stock solution, add 416.2  $\mu$ L of DMSO to 1 mg of **acetylactractylodinol**.[\[4\]](#)
- Dissolution:
  - Vortex the solution for 30-60 seconds to facilitate initial mixing.
  - If the compound is not fully dissolved, place the tube in an ultrasonic bath. Sonicate the solution for 5-10 minutes.[\[1\]](#)[\[3\]](#)
  - Gentle warming of the solution to 37°C can also aid in dissolution.[\[5\]](#)
- Sterilization (Optional): If required for cell-based assays, filter the stock solution through a 0.22  $\mu$ m syringe filter into a new sterile tube.
- Storage:
  - For short-term storage (up to 1 month), store the stock solution at -20°C and protect it from light.[\[3\]](#)
  - For long-term storage (up to 6 months), aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C, protected from light.[\[3\]](#)[\[5\]](#)

## Signaling Pathway Involvement

**Acetylactractylodinol** has been noted for its antioxidant properties and its inhibitory effects on 5-lipoxygenase (5-LOX) and cyclooxygenase-1 (COX-1).[\[1\]](#) These enzymes are key players in the arachidonic acid cascade, a critical signaling pathway involved in inflammation.

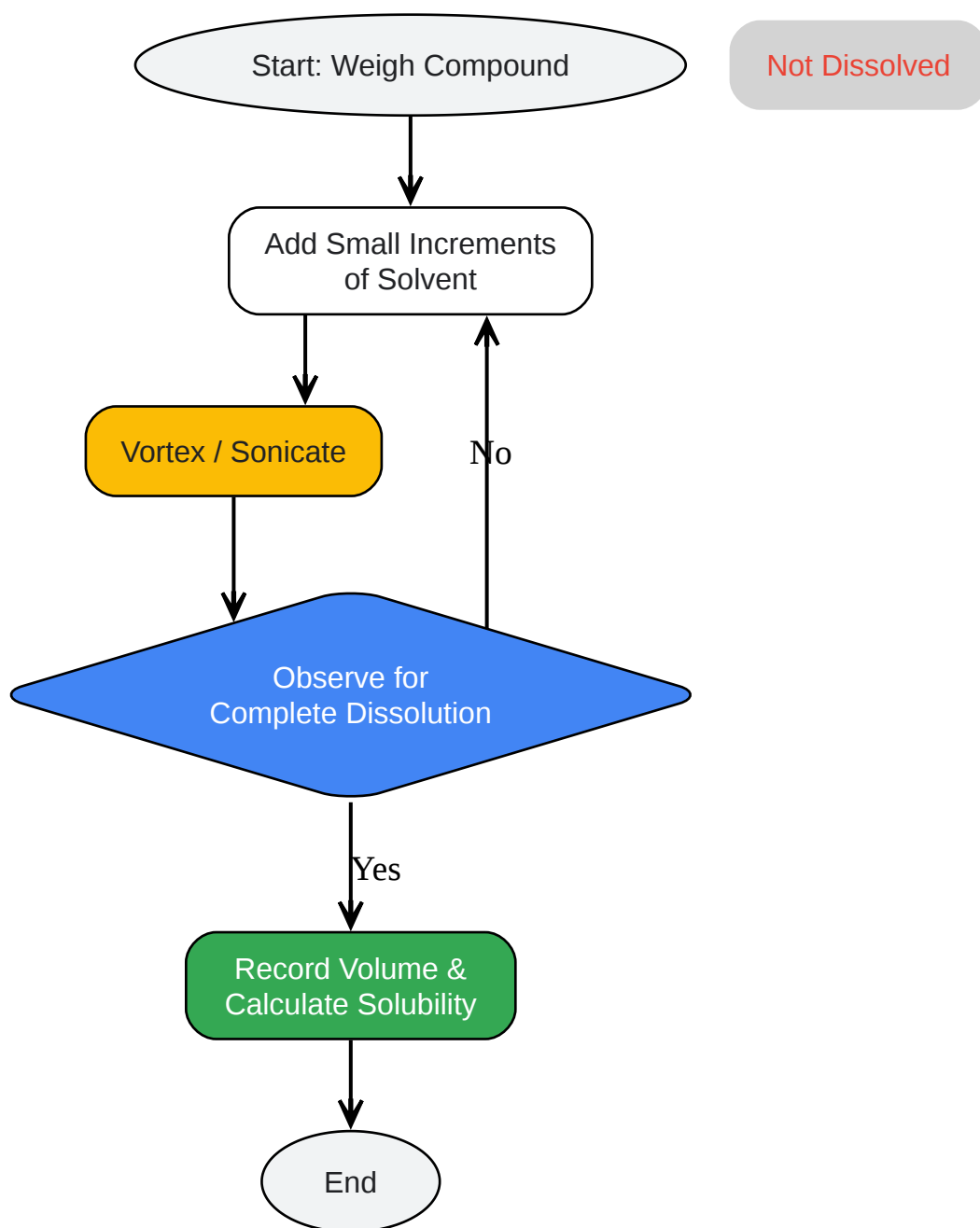


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Caption: Inhibition of the Arachidonic Acid Cascade by **Acetylatractylodinol**.

## Experimental Workflow: Solubility Determination

The following workflow outlines a general procedure for determining the solubility of a compound like **acetylatractylodinol** in a given solvent.



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Caption: General Workflow for Determining Compound Solubility.

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## References

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